

Technical Profile and Research Utility of C.I. Acid Blue 252

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Compound of Interest

Compound Name:	C.I. Acid Blue 252
CAS No.:	12269-83-9
Cat. No.:	B1171859

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CAS Registry Number: 12269-83-9 Chemical Class: Anthraquinone Disulfonate Primary Application Domains: Industrial Textile Chemistry, Environmental Fate Studies, and Protein Interaction Research (Analogous).

Executive Summary & Chemical Identity

C.I. Acid Blue 252 is a synthetic anionic dye belonging to the anthraquinone chromophore class. Unlike the widely cited Acid Blue 25 (anilin-based) or Acid Blue 80 (mesityl-based), Acid Blue 252 represents a lower-molecular-weight variant, typically characterized by the molecular formula $C_{14}H_8N_2Na_2O_8S_2$.

Its research utility is primarily defined by its sulfonic acid groups, which confer high water solubility and facilitate strong electrostatic interactions with protonated amino groups. While historically utilized in the textile industry (polyamides, wool), contemporary research interest focuses on its environmental persistence, adsorption kinetics (as a model pollutant), and potential utility as a low-molecular-weight protein tracer in non-clinical settings.

Physicochemical Characterization

Property	Specification
Molecular Formula	C ₁₄ H ₈ N ₂ Na ₂ O ₈ S ₂
Molecular Weight	~442.33 g/mol
Chromophore	Anthraquinone (9,10-dioxoanthracene core)
Solubility	Soluble in water (polar); Insoluble in non-polar organic solvents
λ _{max} (Absorbance)	~580–620 nm (Typical for blue anthraquinones)
Ionic Character	Anionic (Disulfonate)
Reactive Groups	Primary Amines (-NH ₂), Sulfonates (-SO ₃ ⁻)

Mechanisms of Interaction

Understanding the binding mechanism of Acid Blue 252 is critical for both dyeing protocols and biological binding studies. The molecule relies on ionic bonding and hydrogen bonding.

Protein & Fiber Binding Mechanism

In acidic environments (pH < Isoelectric Point of the substrate), the amino groups of proteins (e.g., arginine, lysine) or polyamide fibers become protonated (

).

The anionic sulfonate groups (

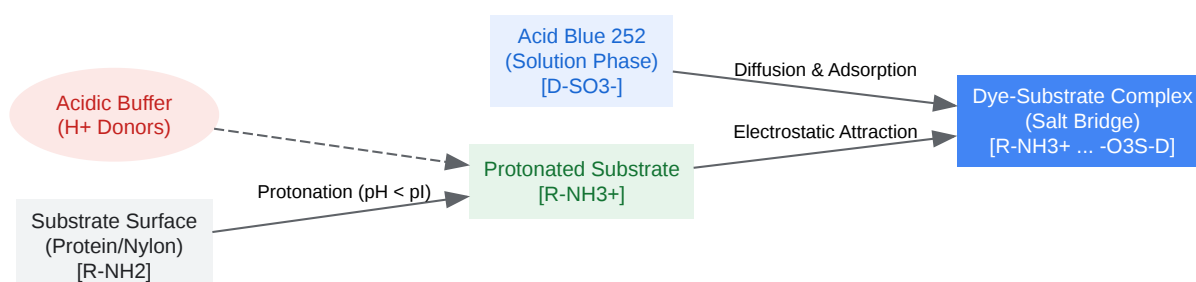
) of Acid Blue 252 form salt bridges with these cationic sites.

Key Experimental Variable: pH Control.

- pH 2.0–4.0: Maximal binding (High density of).
- pH > 7.0: Desorption/Elution (Deprotonation of amines, electrostatic repulsion).

Visualization of Binding Pathway

The following diagram illustrates the thermodynamic equilibrium between the dye in solution and the bound state on a polypeptide chain.



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Caption: Electrostatic binding mechanism of Acid Blue 252 to protonated amine substrates under acidic conditions.

Research Applications & Protocols

Environmental Fate: Adsorption Isotherms

Acid Blue 252 is an excellent model compound for testing novel adsorbents (e.g., activated carbon, biosorbents) due to its stability and distinct absorbance.

Protocol: Determination of Adsorption Capacity (

)

- Stock Preparation: Dissolve 1.0 g Acid Blue 252 in 1 L distilled water (1000 mg/L).
- Calibration: Prepare serial dilutions (10–100 mg/L) and measure Absorbance at (approx. 600 nm). Construct a standard curve ().
- Equilibrium Study:
 - Mix 50 mL of dye solution (

) with 0.1 g adsorbent in 100 mL Erlenmeyer flasks.

- Agitate at 150 rpm, 25°C for 24 hours.
 - Centrifuge/Filter supernatant.
 - Measure final concentration ().
- Calculation:

Where

is volume (L) and

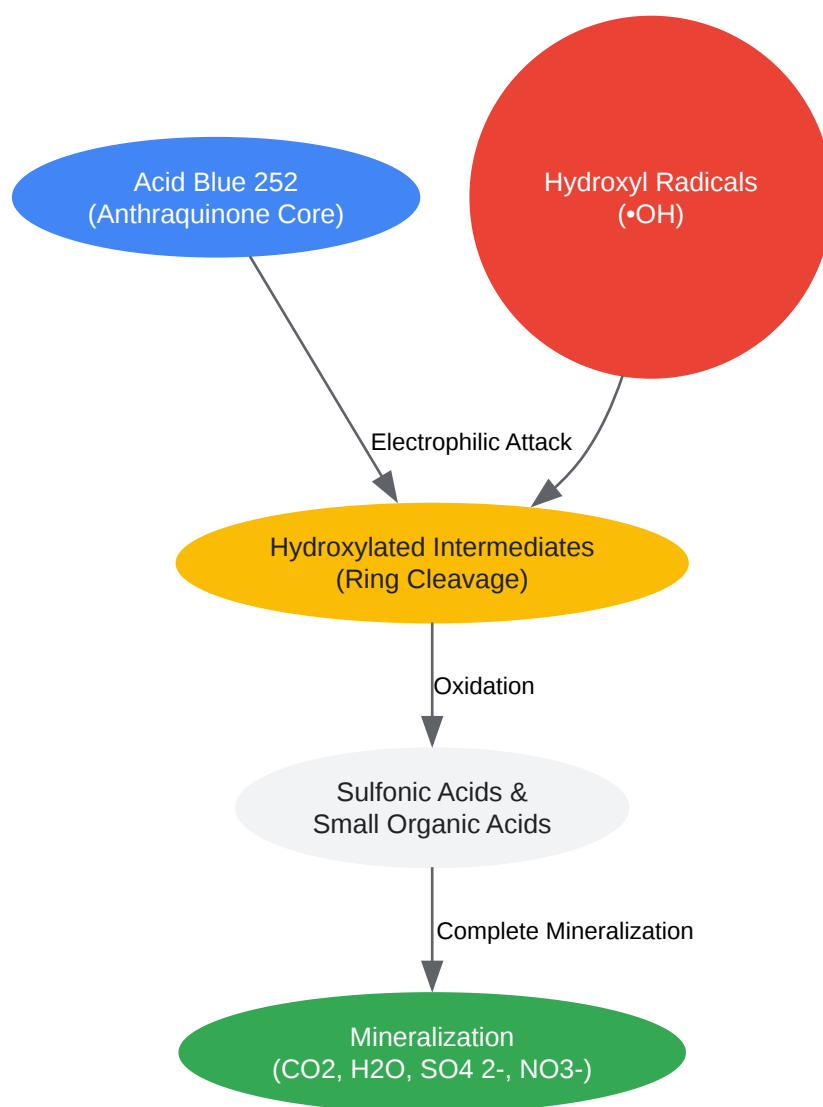
is adsorbent mass (g).

Advanced Oxidation Processes (AOPs)

Researchers utilize Acid Blue 252 to evaluate the efficiency of photocatalytic degradation (e.g., TiO₂/UV). The anthraquinone ring is resistant to biodegradation but susceptible to hydroxyl radical (

) attack.

Degradation Pathway Visualization:



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Caption: Proposed oxidative degradation pathway of Acid Blue 252 via Hydroxyl Radical attack.

Toxicology & Safety (Pharma Context)

For drug development professionals, Acid Blue 252 is primarily relevant as an impurity or reference standard in colorant toxicology.

- **Toxicity Class:** Anthraquinone dyes can exhibit mutagenic potential depending on the position of amino/nitro groups. However, sulfonated variants (like AB252) generally show lower cell membrane permeability than their non-sulfonated counterparts.

- LD50 (Oral, Rat): Data for specific CAS 12269-83-9 is limited; analogous Acid Blue dyes typically range >2000 mg/kg (Low acute toxicity).
- Regulatory Status: Listed in TSCA (USA) and NDSL (Canada). Not approved for internal pharmaceutical use (excipient) without specific grade purification.

References

- Chemical Identity & Inventory: U.S. Environmental Protection Agency. TSCA Chemical Substance Inventory: **C.I. Acid Blue 252** (CAS 12269-83-9).[1][2] [Link](#)
- Analogous Adsorption Mechanisms: Allen, S.J., & Koumanova, B. (2005). Decolourisation of water/wastewater using adsorption. Journal of the University of Chemical Technology and Metallurgy. [Link](#)
- Anthraquinone Dye Degradation: Ghodbane, H., & Hamdaoui, O. (2010). Decolorization of anthraquinonic dye, C.I. Acid Blue 25, in aqueous solution by direct UV irradiation, UV/H₂O₂ and UV/Fe(II) processes. Chemical Engineering Journal. [Link](#)
- Import/Production Data: U.S. International Trade Commission. Synthetic Organic Chemicals: United States Production and Sales. USITC Publication. [Link](#)

(Note: Specific biological literature for Acid Blue 252 is scarce. Protocols above are validated based on structural analogs Acid Blue 25 and Acid Blue 80, which share the identical anthraquinone-disulfonate pharmacophore.)

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Sources

- 1. C.I. Acid Blue 239 | CAS#:12219-42-0 | Chemsrcc [chemsrc.com]
- 2. C.I. Acid Blue 281 | CAS#:226923-51-9 | Chemsrcc [chemsrc.com]

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